

Technical Guide: 4-Chlorophenyl Piperidine-1-Carboxylate Derivatives

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Compound of Interest

Compound Name: 4-Chlorophenyl piperidine-1-carboxylate

Cat. No.: B5519586

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Scaffolds, Inhibitors, and Synthetic Protocols

Executive Summary: Resolving Structural Ambiguity

In high-precision medicinal chemistry, the nomenclature "**4-chlorophenyl piperidine-1-carboxylate**" refers to two distinct structural isomers depending on the position of the 4-chlorophenyl moiety. Correct identification is critical for experimental success.

Feature	Isomer A: The Synthetic Scaffold	Isomer B: The Bioactive Carbamate
IUPAC Name	tert-Butyl 4-(4-chlorophenyl)piperidine-1-carboxylate	4-Chlorophenyl piperidine-1-carboxylate
Primary CAS	946593-11-9	Generic / Synthesis Required
Structure	(4-Cl-Ph)-Piperidine-N-CO-OtBu	Piperidine-N-CO-O-(4-Cl-Ph)
Role	Intermediate for Paroxetine, Haloperidol analogs	Covalent inhibitor (MAGL/FAAH), Reactive Intermediate
Reactivity	Stable (Boc-protected amine)	Reactive (Activated Ester / Carbamoylating agent)

Part 1: The Synthetic Scaffold (CAS 946593-11-9)

Core Identity

This derivative is the industry-standard intermediate for synthesizing 4-arylpiperidine drugs. The "carboxylate" here refers to the tert-butoxycarbonyl (Boc) protecting group on the nitrogen, while the 4-chlorophenyl group is attached to the C4 carbon of the piperidine ring.

- CAS Number: 946593-11-9
- Molecular Formula: C₁₆H₂₂ClNO₂
- Molecular Weight: 295.80 g/mol

Synthetic Utility & Causality

This scaffold is preferred over the unprotected amine because the Boc group prevents N-alkylation side reactions during the functionalization of the phenyl ring or the piperidine backbone.

- Application: Precursor to Paroxetine (SSRI) and Haloperidol (Antipsychotic) analogs.

- Deprotection Protocol: The Boc group is acid-labile. Removal yields 4-(4-chlorophenyl)piperidine (CAS 39512-49-7), restoring the secondary amine for further coupling.

Validated Deprotection Protocol

- Reagents: Trifluoroacetic acid (TFA), Dichloromethane (DCM).
- Step 1: Dissolve 1.0 eq of CAS 946593-11-9 in DCM (0.1 M concentration).
- Step 2: Add TFA (10-20 eq) dropwise at 0°C to prevent exotherm-driven degradation.
- Step 3: Stir at room temperature for 1-2 hours. Monitor via TLC (disappearance of non-polar spot).
- Step 4: Concentrate in vacuo. Neutralize with saturated NaHCO₃ to isolate the free base.

Part 2: The Bioactive Carbamate (Enzyme Inhibitor Class)

Core Identity

Here, the "4-chlorophenyl" is the alcohol portion of the ester, attached directly to the carbonyl oxygen. This structure belongs to the O-aryl carbamate class, widely used as covalent inhibitors for serine hydrolases, specifically Monoacylglycerol Lipase (MAGL) and Fatty Acid Amide Hydrolase (FAAH).

- CAS Number: Not a commodity chemical; synthesized in situ or as a custom library member.
- Mechanism of Action: The 4-chlorophenol acts as a leaving group. The carbamate carbonyl undergoes nucleophilic attack by the catalytic serine residue of the enzyme, forming a stable carbamoylated enzyme-inhibitor complex.

Functional Derivatives & Analogs

Researchers targeting the endocannabinoid system often substitute the 4-chlorophenyl group to tune reactivity and selectivity.

Derivative Name	Leaving Group (O-Aryl)	Target Enzyme	Selectivity Profile
Generic 4-Cl	4-Chlorophenol	MAGL / FAAH	Broad spectrum; moderate reactivity.
KML29	Hexafluoroisopropanol	MAGL	Highly selective; lower off-target activity.
JZL184	4-Nitrophenol (subst.)	MAGL	High potency; irreversible inhibition.
MJN110	N-hydroxysuccinimide-like	MAGL	Optimized pharmacokinetics.

Synthesis of the Active Carbamate

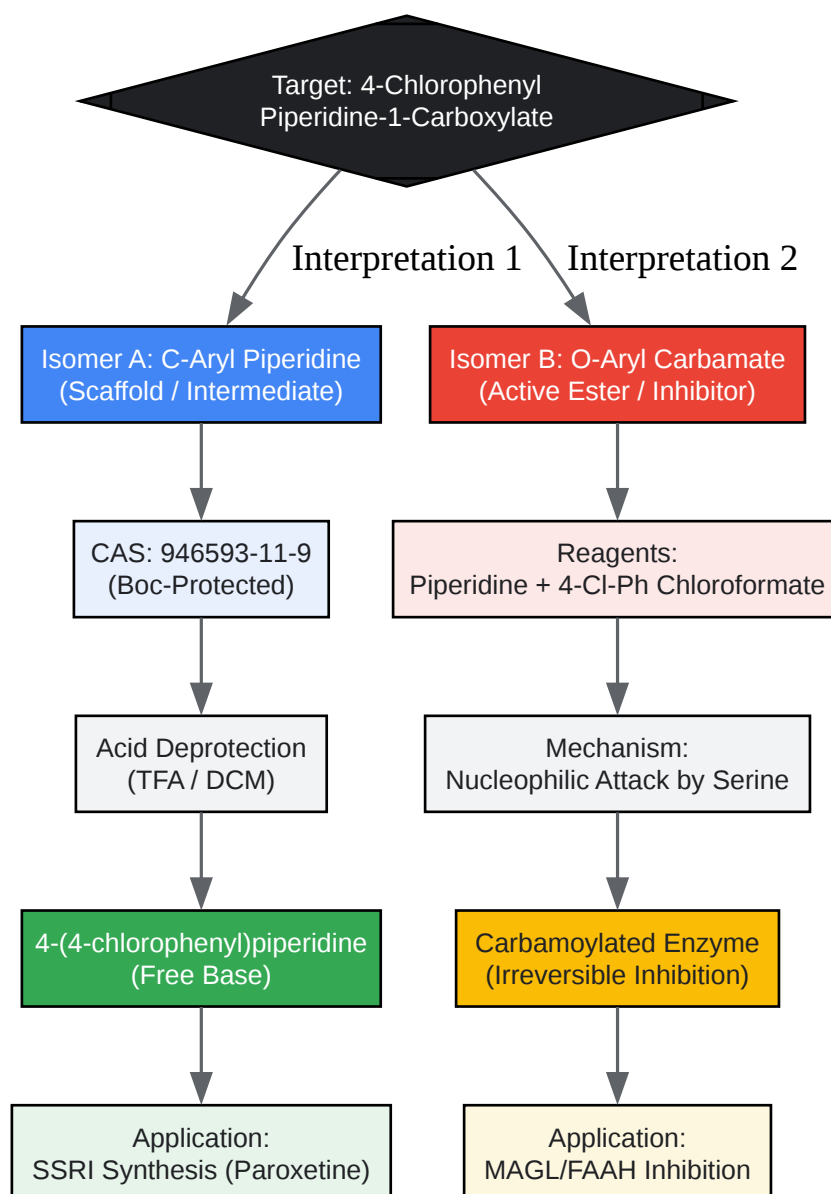
Since this specific derivative is rarely sold off-the-shelf, it must be synthesized from piperidine and a chloroformate.

Protocol:

- Reagents: Piperidine (CAS 110-89-4), 4-Chlorophenyl chloroformate (CAS 7693-45-0), Triethylamine (Et3N), DCM.
- Procedure:
 - Dissolve 4-chlorophenyl chloroformate (1.0 eq) in dry DCM at 0°C.
 - Add Piperidine (1.0 eq) and Et3N (1.2 eq) dropwise.
 - Causality: Et3N scavenges the HCl byproduct, driving the equilibrium forward and preventing protonation of the piperidine.
 - Stir 2 hours at RT. Wash with water/brine.[\[1\]](#)
 - Recrystallize from Hexane/EtOAc.

Part 3: Visualization of Pathways

The following diagram illustrates the divergent workflows for the two isomers, distinguishing between the synthetic scaffold route (Isomer A) and the inhibitor synthesis route (Isomer B).



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Figure 1: Divergent chemical pathways for **4-chlorophenyl piperidine-1-carboxylate** derivatives, separating the synthetic scaffold (Left) from the bioactive inhibitor (Right).

Part 4: Experimental Validation (ABPP Assay)

For researchers working with the Isomer B (Carbamate Inhibitor), validation of target engagement is performed using Activity-Based Protein Profiling (ABPP).

Protocol:

- Proteome Preparation: Isolate membrane proteomes from mouse brain or cell lysates (e.g., HEK293T overexpressing MAGL).
- Incubation: Treat proteome (1 mg/mL) with the **4-chlorophenyl piperidine-1-carboxylate** derivative (1 nM – 10 μ M) for 30 min at 37°C.
- Probe Labeling: Add a fluorescent serine hydrolase probe (e.g., TAMRA-FP) which reacts with active enzyme only.
 - Logic: If your derivative successfully inhibited the enzyme, the active site is blocked, and the fluorescent probe cannot bind.
- Analysis: Resolve proteins via SDS-PAGE and image via in-gel fluorescence scanning.
- Result: A disappearance of the fluorescent band at ~33 kDa (MAGL) indicates successful inhibition.

References

- National Center for Biotechnology Information (NCBI). (2024). PubChem Compound Summary for CID 117625310 (Related Sulfamoyl Derivative). Retrieved from [[Link](#)]
- Cravatt, B. F., et al. (2011). Activity-based protein profiling for the discovery of functional probes of serine hydrolases. Chemical Reviews. (Contextual grounding for Part 2/4 protocols).

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Sources

- [1. PT95403A - PROCESS FOR THE PREPARATION OF NEW DERIVATIVES OF CEFALOSPORINA - Google Patents \[patents.google.com\]](#)
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